In-Depth Technical Guide: Physical Properties of Tetrabutylammonium Nitrite

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Tetrabutylammonium nitrite*
CAS No.:	*26501-54-2*
Cat. No.:	*B1334966*

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Introduction

Tetrabutylammonium nitrite ($(C_4H_9)_4NNO_2$) is a quaternary ammonium salt that serves as a versatile reagent in various chemical applications.[1] Its utility in organic synthesis, particularly as a source of the nitrite ion for nitrosation reactions and the synthesis of aliphatic nitro compounds, makes a thorough understanding of its physical properties essential for researchers and professionals in drug development and chemical manufacturing.[1][2][3] This technical guide provides a comprehensive overview of the known physical properties of **Tetrabutylammonium nitrite**, alongside detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **Tetrabutylammonium nitrite** are critical for its handling, storage, and application in experimental and industrial settings. A summary of these properties is presented in Table 1.

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Property	Data	Source(s)
Molecular Formula	$C_{16}H_{36}N_2O_2$	[2][4]
Molecular Weight	288.47 g/mol	[2][4]
Appearance	White to off-white or pale yellow crystalline powder.[1] May also present as a white, hygroscopic crystalline powder with a slight beige tinge.	[1]
Melting Point	99-103 °C	[4]
Boiling Point	Data not available.	
Solubility	Miscible with water. Soluble in organic solvents.[1]	[1]
Purity	Typically ≥97.0%	[2][3]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **Tetrabutylammonium nitrite** are crucial for its effective use and quality control. The following sections provide representative experimental protocols.

Synthesis of **Tetrabutylammonium Nitrite** via Ion Exchange

This protocol describes a common method for the synthesis of **Tetrabutylammonium nitrite** from a halide salt precursor.

3.1.1 Materials and Equipment

- Tetrabutylammonium halide (e.g., bromide or iodide)
- Anion exchange resin
- Sodium nitrite ($NaNO_2$)

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- Deionized water
- Glass column for chromatography
- Rotary evaporator
- Filtration apparatus

3.1.2 Procedure

- Resin Preparation: Swell the anion exchange resin in deionized water and pack it into a glass column.
- Resin Activation: Wash the resin thoroughly with a solution of sodium nitrite to replace the original counter-ions with nitrite ions. Continue washing until the eluent is free of the original halide ions (test with silver nitrate solution).
- Ion Exchange: Dissolve the Tetrabutylammonium halide in deionized water and pass the solution through the prepared resin column.
- Elution: Elute the column with deionized water, collecting the fractions containing the **Tetrabutylammonium nitrite**.
- Product Isolation: Combine the product-containing fractions and remove the water using a rotary evaporator to yield the solid **Tetrabutylammonium nitrite**.
- Purification: The resulting solid can be further purified by recrystallization from an appropriate solvent if necessary.

Determination of Melting Point

The melting point is a key indicator of purity. A sharp melting range is characteristic of a pure compound.

3.2.1 Materials and Equipment

- **Tetrabutylammonium nitrite** sample (powdered)

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- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Mortar and pestle (if sample is not a fine powder)

3.2.2 Procedure

- Sample Preparation: Ensure the **Tetrabutylammonium nitrite** sample is completely dry. If necessary, gently grind the crystals to a fine powder using a mortar and pestle.[5]
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid.[5]
- Packing the Sample: Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. The packed sample height should be 2-3 mm.[5]
- Measurement:
  - Place the capillary tube in the heating block of the melting point apparatus.[5]
  - Heat the sample at a moderate rate until the temperature is about 15-20°C below the expected melting point.
  - Decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
  - Record the temperature at which the first liquid droplet appears (the beginning of the melting range).
  - Record the temperature at which the last solid crystal melts (the end of the melting range).
- Purity Assessment: A narrow melting range (0.5-1°C) is indicative of a high-purity sample. Impurities typically cause a depression and broadening of the melting point range.

Determination of Solubility

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This protocol outlines a method for the qualitative and semi-quantitative determination of the solubility of **Tetrabutylammonium nitrite** in various solvents.

3.3.1 Materials and Equipment

- **Tetrabutylammonium nitrite**
- A selection of solvents (e.g., water, ethanol, acetone, toluene)
- Test tubes or small vials
- Vortex mixer or magnetic stirrer
- Analytical balance
- UV/Vis Spectrophotometer (for quantitative measurement)

3.3.2 Qualitative Procedure

- Add approximately 10 mg of **Tetrabutylammonium nitrite** to a test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
- Visually inspect the solution for any undissolved solid. Classify the solubility as:
  - Soluble: No visible solid particles.
  - Partially Soluble: Some solid remains, but a significant portion has dissolved.
  - Insoluble: The solid does not appear to have dissolved.

3.3.3 Quantitative Procedure (UV/Vis Spectroscopy) This method is suitable if the compound has a chromophore or if a colored complex can be formed.

- Prepare a Calibration Curve:

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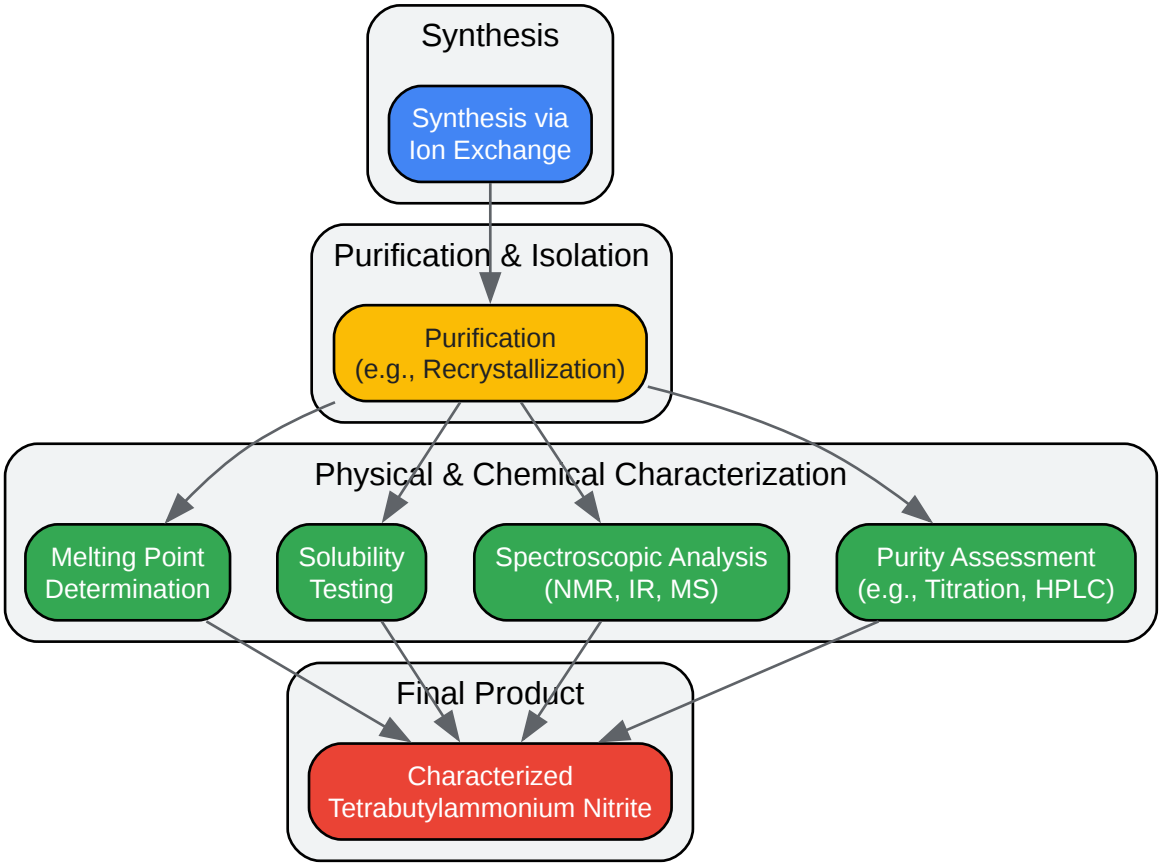
- Prepare a series of standard solutions of **Tetrabutylammonium nitrite** of known concentrations in the solvent of interest.
- Measure the absorbance of each standard at a predetermined wavelength (λ_max).
- Plot a graph of absorbance versus concentration to create a calibration curve.

- Prepare a Saturated Solution:
  - Add an excess amount of **Tetrabutylammonium nitrite** to a known volume of the solvent in a vial.
  - Stir the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Analysis:
  - Centrifuge or filter the saturated solution to remove any undissolved solid.
  - Carefully take an aliquot of the clear supernatant and dilute it with the solvent to a concentration that falls within the range of the calibration curve.
  - Measure the absorbance of the diluted sample.
- Calculate Solubility:
  - Use the absorbance of the diluted sample and the calibration curve to determine its concentration.
  - Calculate the concentration of the original saturated solution, taking the dilution factor into account. This value represents the solubility of **Tetrabutylammonium nitrite** in that solvent at that temperature.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a synthesized compound like **Tetrabutylammonium nitrite**.

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Caption: Workflow for the synthesis and characterization of **Tetrabutylammonium nitrite**.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of Tetrabutylammonium Nitrite]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334966/docs#in-depth-technical-guide-physical-properties-of-tetrabutylammonium-nitrite]

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